

Application Note & Experimental Protocol: Synthesis of 2-Fluoro-1-(4-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 2-Fluoro-1-(4-hydroxyphenyl)ethanone
CAS No.: 295779-85-0
Cat. No.: B13428358

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **2-Fluoro-1-(4-hydroxyphenyl)ethanone**, a valuable ketone intermediate in the development of pharmaceutical agents.^{[1][2][3]} The described methodology employs a two-step sequence involving an initial O-acylation of phenol followed by a Lewis acid-catalyzed Fries rearrangement. This approach is strategically chosen over a direct Friedel-Crafts acylation to circumvent common challenges associated with the reaction on unprotected phenols, such as competitive O-acylation and deactivation of the aromatic ring.^[4] The protocol details critical parameters, safety precautions, purification techniques, and analytical characterization of the final product, designed for researchers in organic synthesis and medicinal chemistry.

Introduction: The Strategic Choice of Fries Rearrangement

The synthesis of hydroxyarylketones is a cornerstone of medicinal chemistry. The target molecule, **2-Fluoro-1-(4-hydroxyphenyl)ethanone**, serves as a key building block for various biologically active compounds. While direct Friedel-Crafts acylation of an aromatic ring is a fundamental method for forming C-C bonds to create ketones[5][6], its application to phenol is problematic. The phenolic hydroxyl group readily coordinates with the Lewis acid catalyst (e.g., AlCl_3), which can lead to two primary complications:

- **Preferential O-acylation:** The reaction occurs at the more nucleophilic oxygen atom, forming a phenyl ester rather than the desired C-C bond on the ring.[4]
- **Ring Deactivation:** The complexation of the hydroxyl group with the Lewis acid deactivates the aromatic ring towards further electrophilic substitution.

To overcome these issues, the Fries rearrangement provides a robust and reliable alternative.[7][8][9] This reaction proceeds by first intentionally forming the phenolic ester (O-acylation), which is then rearranged by a Lewis acid catalyst to move the acyl group onto the aromatic ring.[8] The reaction is selective for the ortho and para positions, and the product ratio can be influenced by reaction conditions such as temperature and solvent.[8] Typically, lower temperatures favor the formation of the para product, which is the target of this protocol.[8]

Overall Reaction Scheme: Step 1: O-Acylation (Self-generated image for illustrative purposes)
 $\text{Phenol} + \text{2-Fluoroacetyl chloride} \rightarrow \text{Phenyl 2-fluoroacetate}$

Step 2: Fries Rearrangement (Self-generated image for illustrative purposes) $\text{Phenyl 2-fluoroacetate} \rightarrow \text{2-Fluoro-1-(4-hydroxyphenyl)ethanone (para)}$ and $\text{2-Fluoro-1-(2-hydroxyphenyl)ethanone (ortho)}$

Materials and Equipment

Reagents and Chemicals

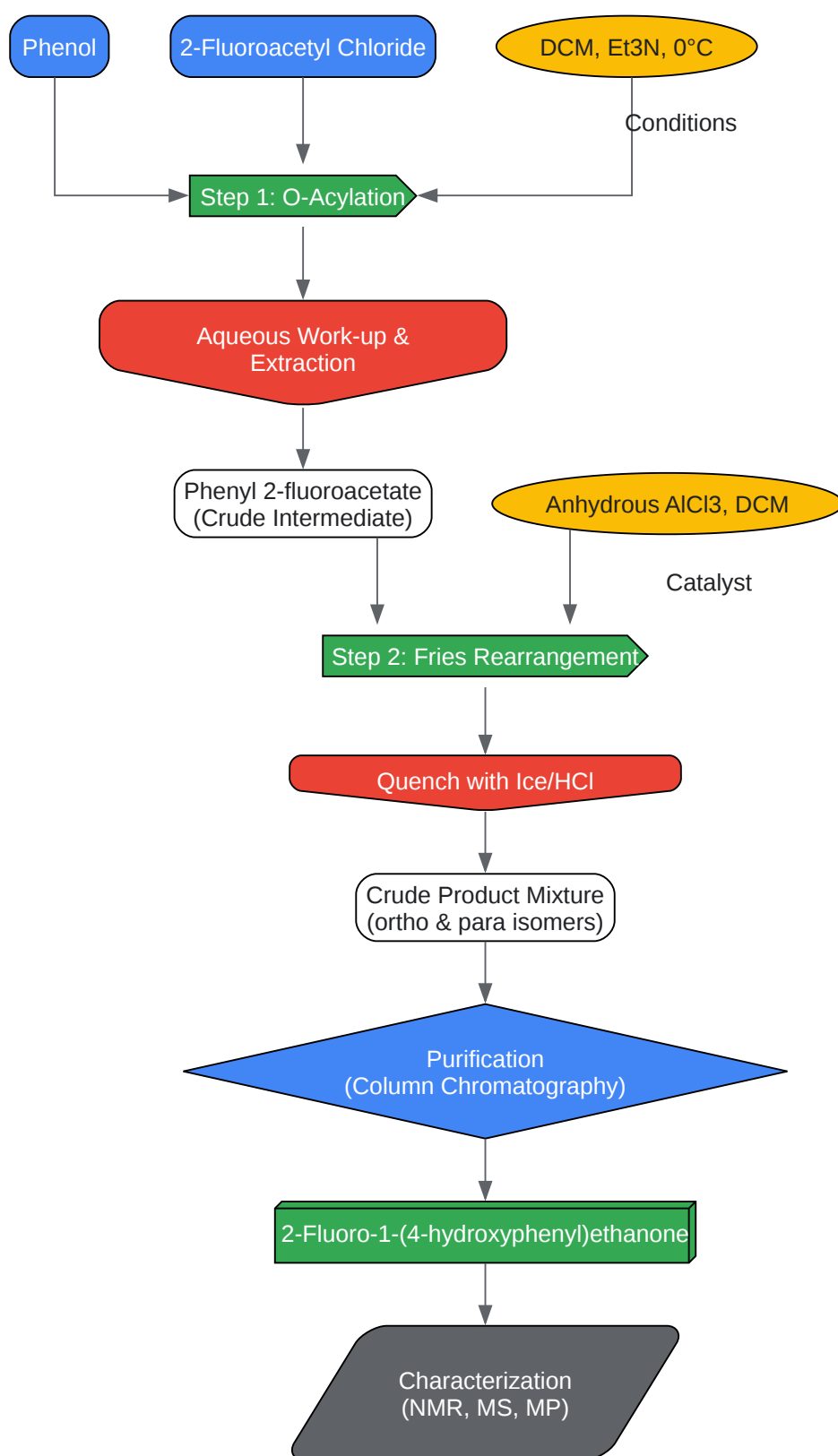
Reagent	CAS No.	Molecular Weight (g/mol)	Purity	Supplier	Notes
Phenol	108-95-2	94.11	≥99%	Sigma-Aldrich	Toxic, corrosive. Handle with care.
2-Fluoroacetyl chloride	359-06-8	96.49	≥97%	Sigma-Aldrich	Highly toxic, corrosive, reacts violently with water.[10]
Triethylamine (Et ₃ N)	121-44-8	101.19	≥99.5%, redistilled	Sigma-Aldrich	Anhydrous. Used as an acid scavenger.
Dichloromethane (DCM)	75-09-2	84.93	Anhydrous, ≥99.8%	Fisher Scientific	Reaction solvent.
Aluminum chloride (AlCl ₃)	7446-70-0	133.34	Anhydrous, powder	Sigma-Aldrich	Corrosive, reacts violently with water.
Hydrochloric acid (HCl)	7647-01-0	36.46	2M aqueous solution	VWR	For work-up.
Sodium bicarbonate (NaHCO ₃)	144-55-8	84.01	Saturated aqueous solution	VWR	For neutralization .
Magnesium sulfate (MgSO ₄)	7487-88-9	120.37	Anhydrous	Sigma-Aldrich	For drying organic layers.
Ethyl acetate	141-78-6	88.11	ACS Grade	Fisher Scientific	For extraction and

					chromatograph hy.
Hexanes	110-54-3	86.18	ACS Grade	Fisher Scientific	For chromatograph hy.

Equipment

- Round-bottom flasks (three-neck) with appropriate stoppers
- Magnetic stirrer and stir bars
- Reflux condenser with drying tube (CaCl₂ or Drierite)
- Addition funnel (pressure-equalizing)
- Ice-water bath and heating mantle
- Schlenk line or nitrogen/argon inlet for inert atmosphere
- Rotary evaporator
- Glassware for extraction (separatory funnel) and filtration
- Flash chromatography setup (column, silica gel, pump/pressure)
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Personal Protective Equipment (PPE): safety goggles, face shield, lab coat, acid-resistant gloves (e.g., butyl rubber).

Experimental Workflow Diagram



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Caption: Overall workflow for the synthesis of **2-Fluoro-1-(4-hydroxyphenyl)ethanone**.

Detailed Synthesis Protocol

PART 1: Synthesis of Phenyl 2-fluoroacetate (O-Acylation)

- **Setup:** Assemble a dry 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a pressure-equalizing addition funnel, a nitrogen inlet, and a septum. The entire apparatus must be flame-dried or oven-dried before use to ensure anhydrous conditions.
- **Reagent Addition:** To the flask, add phenol (9.41 g, 100 mmol) and anhydrous dichloromethane (DCM, 100 mL). Cool the flask to 0 °C using an ice-water bath.
- **Base Addition:** Add triethylamine (11.1 g, 15.3 mL, 110 mmol) to the stirred solution. Triethylamine acts as an acid scavenger, neutralizing the HCl byproduct of the acylation, which prevents unwanted side reactions.
- **Acylation:** Dissolve 2-fluoroacetyl chloride (10.6 g, 7.8 mL, 110 mmol) in 20 mL of anhydrous DCM and add this solution to the addition funnel. Add the 2-fluoroacetyl chloride solution dropwise to the reaction flask over 30 minutes, maintaining the internal temperature at 0 °C.
 - **Causality Note:** Slow, cold addition is crucial to control the exothermic reaction and prevent the formation of byproducts.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for an additional 2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the mixture again to 0 °C and slowly add 50 mL of deionized water to quench the reaction.
 - Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 2M HCl (2 x 50 mL), saturated NaHCO₃ solution (2 x 50 mL), and finally with brine (1 x 50 mL).

- Causality Note: The acid wash removes excess triethylamine, while the bicarbonate wash removes any remaining acidic impurities.
- Dry the separated organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- Result: The resulting crude phenyl 2-fluoroacetate (a pale yellow oil) is typically of sufficient purity to be used directly in the next step without further purification.

PART 2: Fries Rearrangement to 2-Fluoro-1-(4-hydroxyphenyl)ethanone

- Setup: Assemble a dry 500 mL three-neck round-bottom flask with a magnetic stir bar, reflux condenser (with a drying tube), and a nitrogen inlet.
- Reagent Addition: Add anhydrous aluminum chloride (AlCl_3) (20.0 g, 150 mmol) to the flask under a positive flow of nitrogen. Add 150 mL of anhydrous DCM.
 - Safety Critical: AlCl_3 is highly moisture-sensitive and reacts violently with water.[\[11\]](#) Ensure all equipment is perfectly dry and perform additions carefully.
- Substrate Addition: Dissolve the crude phenyl 2-fluoroacetate from Part 1 (assuming ~100 mmol theoretical yield) in 50 mL of anhydrous DCM. Cool the AlCl_3 suspension to 0 °C and add the ester solution dropwise over 30 minutes.
- Reaction: After addition, remove the ice bath and allow the mixture to stir at room temperature for 4-6 hours. The reaction is typically exothermic.
 - Causality Note: Maintaining a moderate temperature (room temperature or slightly below) favors the formation of the thermodynamically more stable para product. Higher temperatures tend to increase the yield of the ortho isomer.[\[8\]](#)
- Quenching: After the reaction is complete (monitored by TLC), cool the flask in a large ice bath. Very slowly and carefully, quench the reaction by adding crushed ice piece by piece, followed by the slow addition of 100 mL of 2M HCl. This process is highly exothermic and will release HCl gas. Perform this step in a well-ventilated fume hood.

- Causality Note: The acidic work-up hydrolyzes the aluminum-phenoxide complexes to liberate the free hydroxyl group of the product.
- Extraction: Transfer the quenched mixture to a separatory funnel. Separate the layers and extract the aqueous layer with DCM (3 x 75 mL). Combine all organic layers.
- Washing & Drying: Wash the combined organic layers with water (2 x 100 mL) and brine (1 x 100 mL). Dry over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure to yield the crude product as a mixture of ortho and para isomers.

PART 3: Purification

- Method: The crude product, a yellow or brown solid/oil, must be purified to isolate the desired para isomer. Flash column chromatography on silica gel is the most effective method.
- Eluent System: A gradient of ethyl acetate in hexanes (e.g., starting from 5:95 and gradually increasing to 20:80) is typically effective. The para isomer is generally less polar and will elute before the more polar ortho isomer (which can form an intramolecular hydrogen bond).
- Isolation: Collect the fractions containing the desired product (identified by TLC), combine them, and remove the solvent via rotary evaporation to yield **2-Fluoro-1-(4-hydroxyphenyl)ethanone** as a solid. Recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) can be performed for further purification if necessary.

Characterization and Expected Results

The purified product should be characterized to confirm its identity and purity.

Analysis	Expected Result
Appearance	White to off-white solid
Melting Point	Literature values for related isomers are in the range of 31-35 °C, but should be determined experimentally. [12]
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): ~7.9 (d, Ar-H ortho to C=O), ~6.9 (d, Ar-H ortho to OH), ~5.5 (s, broad, -OH), ~4.5 (d, JHF ≈ 48 Hz, -CH ₂ F), ~2.5 (s, acetyl -CH ₃ , not present in this molecule)
¹⁹ F NMR (376 MHz, CDCl ₃)	A triplet corresponding to the -CH ₂ F group.
¹³ C NMR (100 MHz, CDCl ₃)	Peaks corresponding to carbonyl carbon, aromatic carbons (showing C-F coupling), and the fluorinated methylene carbon.
Mass Spec (ESI)	[M-H] ⁻ or [M+H] ⁺ corresponding to C ₈ H ₇ FO ₂ (MW: 154.14 g/mol).
Yield	40-55% (overall yield after purification)

Note: NMR shifts are predictive and should be confirmed by experimental data. The proton NMR for the actual product will show a doublet for the fluorinated methylene group, not an acetyl singlet.

Safety and Handling Precautions

This protocol involves several hazardous materials and requires strict adherence to safety procedures.

- 2-Fluoroacetyl chloride: This reagent is extremely corrosive, toxic upon inhalation, and reacts violently with water to produce HF and HCl gas.[\[10\]](#)[\[13\]](#) Always handle in a certified chemical fume hood. Wear appropriate PPE, including a face shield and butyl rubber gloves. Have an emergency response plan for exposure.[\[10\]](#)
- Aluminum chloride (Anhydrous): Reacts violently with water, releasing large amounts of heat and HCl gas. Containers should be opened and the material handled under an inert

atmosphere or in a glove box to prevent contact with moisture.[11]

- Phenol: Toxic and corrosive. Can cause severe skin burns and is harmful if absorbed through the skin.
- Dichloromethane (DCM): A suspected carcinogen. All work should be performed in a well-ventilated fume hood.
- General Precautions: Always wear safety goggles, a lab coat, and appropriate gloves. Ensure emergency showers and eyewash stations are accessible.[11] All waste must be disposed of according to institutional and local environmental regulations.

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